

A Technical Guide to Gallic Acid-d2: Sourcing and Application for Researchers

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Compound of Interest

Compound Name: Gallic acid-d2

Cat. No.: B1337149

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For researchers, scientists, and drug development professionals, the use of isotopically labeled internal standards is crucial for accurate quantification in complex biological matrices. This guide provides an in-depth overview of **Gallic acid-d2**, a deuterated analog of the naturally occurring antioxidant Gallic acid, covering its suppliers, purchasing options, and detailed experimental applications.

Gallic Acid-d2: Properties and Availability

Gallic acid-d2 (3,4,5-Trihydroxybenzoic-2,6-d2 acid) is a stable, isotopically labeled form of Gallic acid. Its primary application in research is as an internal standard for the precise quantification of unlabeled Gallic acid in various samples using mass spectrometry-based techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS).^{[1][2]} The deuterium labels provide a distinct mass shift, allowing for clear differentiation from the endogenous analyte while maintaining similar chemical and physical properties.

Several reputable suppliers offer **Gallic acid-d2** for research purposes. The following table summarizes the available quantitative data from a selection of these suppliers to facilitate easy comparison.

Supplier	CAS Number	Purity	Available Quantities
Cayman Chemical	294660-92-7	≥99% deuterated forms (d1-d2)[1]	1 mg, 5 mg, 10 mg
MedChemExpress	294660-92-7	99.59%[3]	1 mg, 5 mg
LGC Standards	294660-92-7	Not specified	2.5 mg, 10 mg, 50 mg[4]
Aladdin	294660-92-7	Not specified	1 mg

Purchasing Options

Gallic acid-d2 is readily available for online purchase through the suppliers listed above. Pricing can vary based on the quantity and supplier. For instance, Aladdin offers a 1mg pack size. Researchers are advised to visit the respective supplier websites for the most current pricing and to request quotes for bulk quantities. Most suppliers provide technical data sheets and may offer certificates of analysis upon request, detailing the specific lot's purity and isotopic enrichment.

Experimental Protocols

The use of **Gallic acid-d2** as an internal standard is a well-established method for the accurate quantification of Gallic acid in biological samples. Below is a detailed methodology for a key experimental application.

Quantification of Gallic Acid in Biological Samples using LC-MS/MS

This protocol is adapted from a method for the determination of Gallic acid in rabbit serum.[5]

1. Materials and Reagents:

- Gallic acid standard
- Gallic acid-d2** (internal standard)

- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Rabbit serum (or other biological matrix)
- Ethyl acetate

2. Preparation of Standard and Internal Standard Stock Solutions:

- Prepare a stock solution of Gallic acid at a concentration of 1.00 mg/mL in methanol.
- Prepare a stock solution of **Gallic acid-d2** at a concentration of 1.00 mg/mL in methanol. From this, prepare a working internal standard solution of 100.00 ng/mL in 40% methanol in water.[5]

3. Sample Preparation (Liquid-Liquid Extraction):

- To a 100 µL serum sample, add 25 µL of the 100 ng/mL **Gallic acid-d2** internal standard solution and 200 µL of 0.1 N HCl. Mix well.
- Add 2 mL of ethyl acetate and vortex for 5 minutes.
- Centrifuge at 2,500 rpm for 5 minutes.
- Transfer the upper organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the dried residue with 200 µL of the mobile phase (e.g., 90% buffer: 10% methanol) and inject 20 µL into the LC-MS/MS system.[5]

4. LC-MS/MS Conditions:

- LC Column: Phenomenex Luna C18, 150 x 3.9 mm, 5µm particle size[5]
- Mobile Phase: Isocratic elution with methanol and 0.1% formic acid in water (60:40 v/v)[5]

- Flow Rate: 0.8 mL/min[5]
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operated in negative ion mode.[5]
- MRM Transitions: Monitor the specific precursor-to-product ion transitions for both Gallic acid and **Gallic acid-d2**.

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Gallic acid to **Gallic acid-d2** against the concentration of the Gallic acid standards.
- Quantify the amount of Gallic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Experimental Workflows

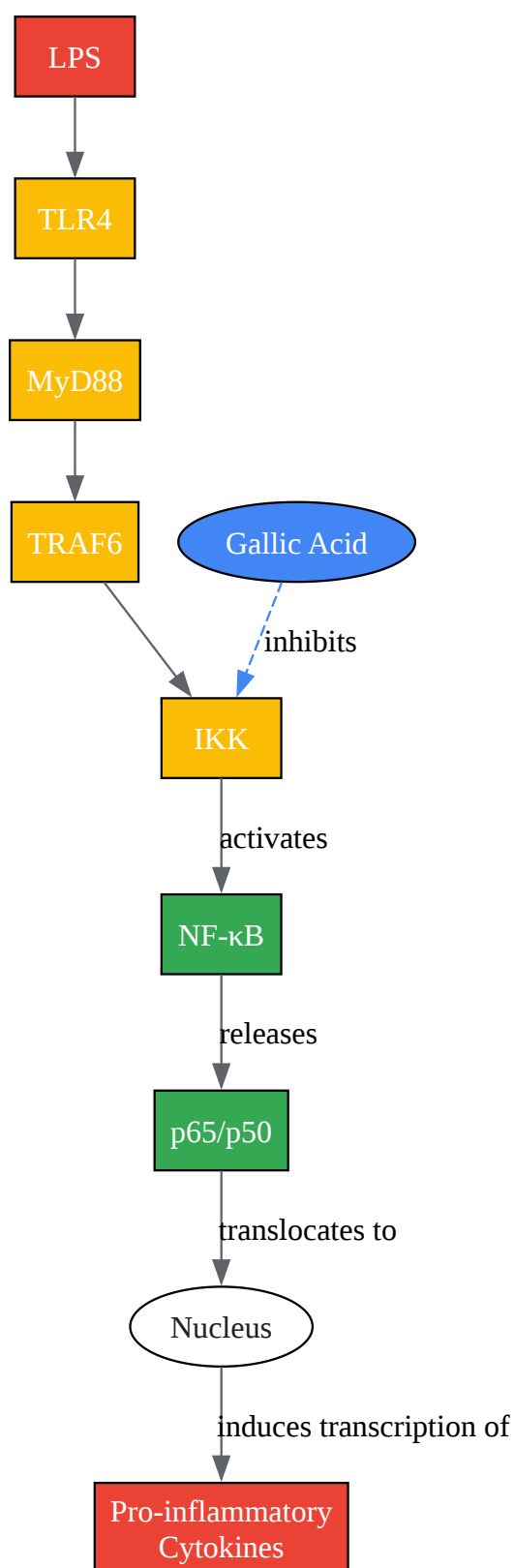
Gallic acid exhibits a range of biological activities, including antioxidant and anti-inflammatory effects.[6] These effects are often mediated through the modulation of key signaling pathways. The following diagrams, generated using the DOT language, illustrate these pathways and a typical experimental workflow for Gallic acid quantification.



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Experimental workflow for the quantification of Gallic acid.

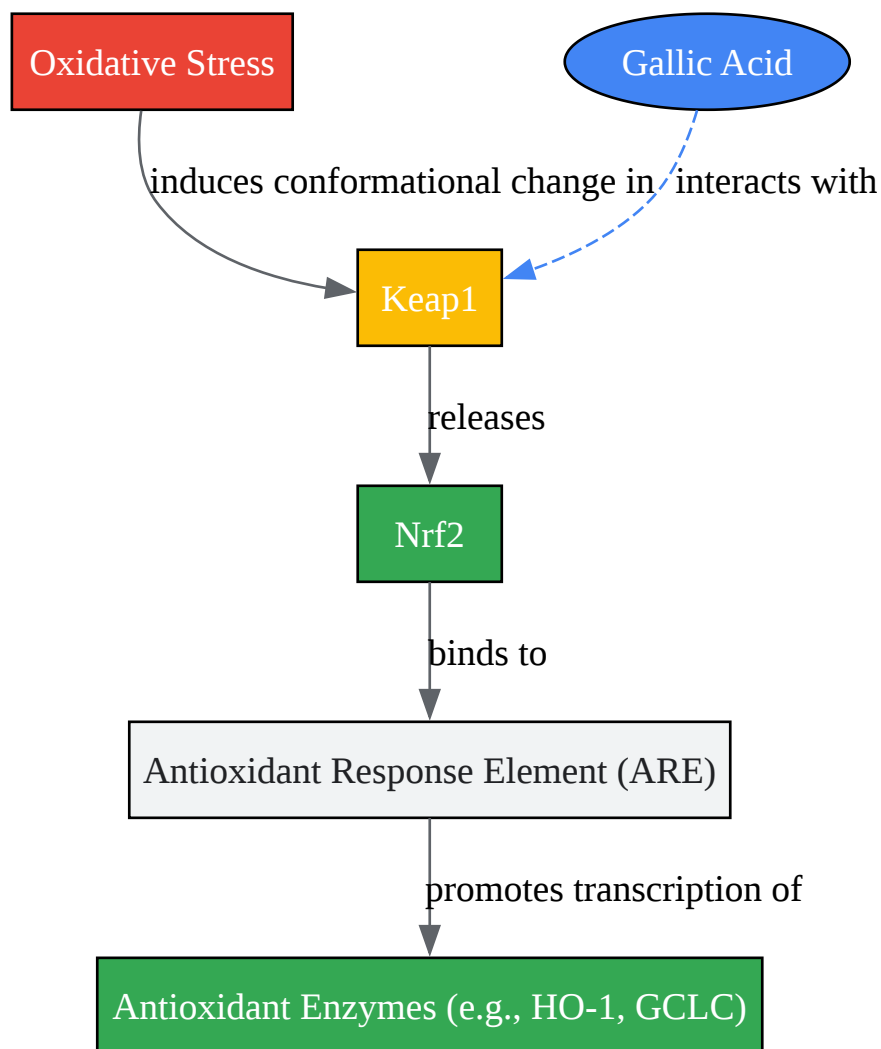
Gallic acid has been shown to exert its anti-inflammatory effects by modulating the NF-κB and MAPK signaling pathways.[7][8] It can inhibit the activation of these pathways, leading to a reduction in the production of pro-inflammatory cytokines.



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Anti-inflammatory signaling pathway of Gallic acid.

Furthermore, Gallic acid's antioxidant properties are linked to its ability to activate the Nrf2-Keap1 signaling pathway.[9] By promoting the nuclear translocation of Nrf2, Gallic acid enhances the expression of antioxidant enzymes, thereby protecting cells from oxidative stress.



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Antioxidant signaling pathway of Gallic acid.

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